

Application of 3-Bromomethylpyridine Hydrobromide in the Synthesis of a Neonicotinoid Insecticide Analogue

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Compound of Interest

Compound Name: 3-Bromomethylpyridine hydrobromide

Cat. No.: B1337984

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Introduction

3-Bromomethylpyridine hydrobromide is a versatile heterocyclic building block crucial in the development of novel agrochemicals.^[1] Its utility stems from the reactive bromomethyl group, which readily undergoes nucleophilic substitution reactions, allowing for the facile introduction of the pyridylmethyl moiety into a target molecule.^[2] This pyridylmethyl group is a key pharmacophore in a number of successful commercial insecticides, particularly within the neonicotinoid class.

Neonicotinoids are systemic insecticides that act as agonists at the insect nicotinic acetylcholine receptor (nAChR), leading to paralysis and death of the target pest.^{[3][4]} A prominent member of this class is Imidacloprid, which typically features a chloropyridylmethyl group. This application note details a representative protocol for the synthesis of a potent Imidacloprid analogue, 1-(3-pyridylmethyl)-2-nitroimino-imidazolidine, utilizing **3-bromomethylpyridine hydrobromide** as the key starting material. The synthesized analogue, lacking the chlorine atom on the pyridine ring, has demonstrated significant insecticidal activity, highlighting the utility of **3-bromomethylpyridine hydrobromide** in generating effective agrochemical candidates.^[5]

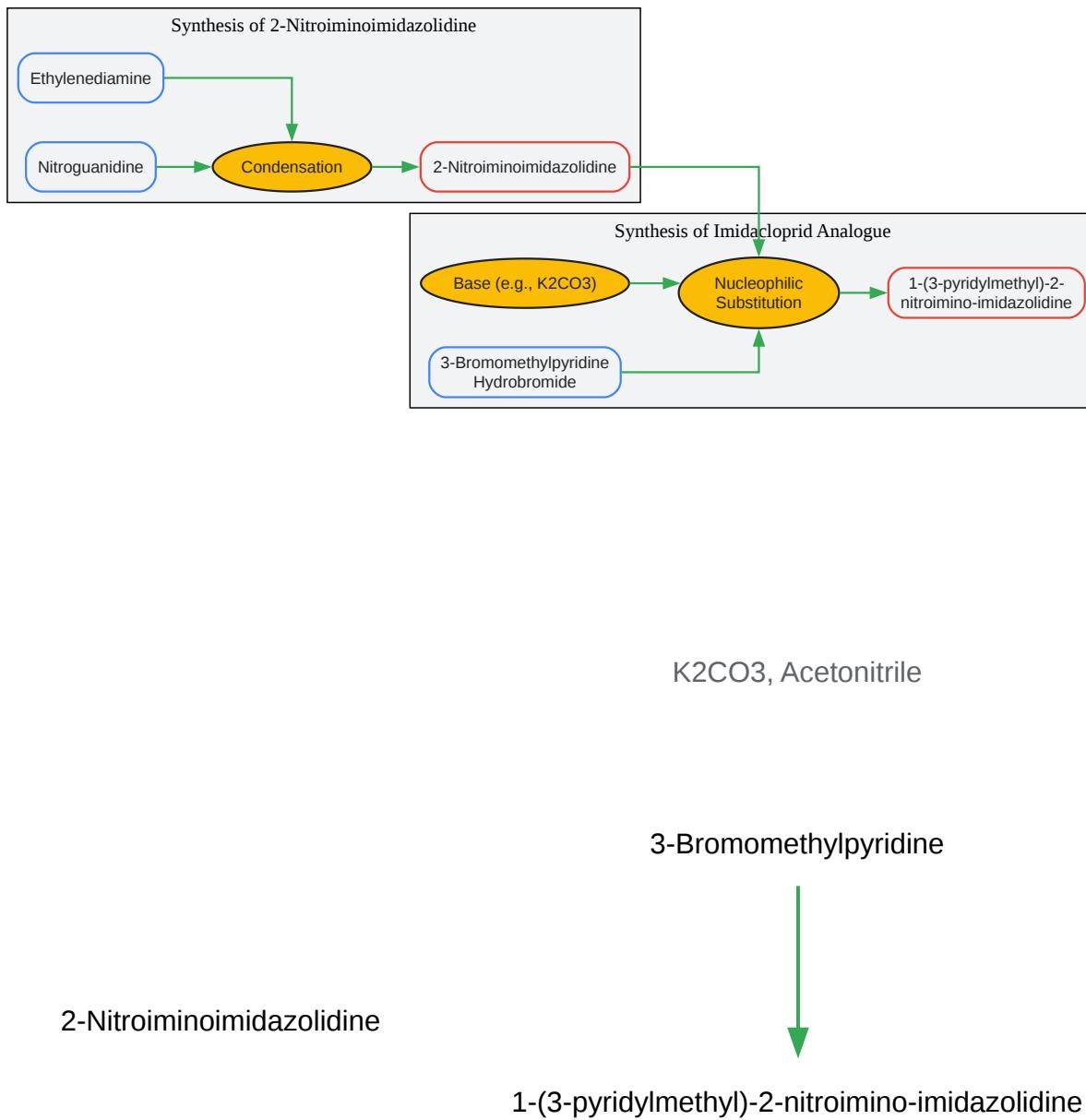
Physicochemical Properties of 3-Bromomethylpyridine Hydrobromide

A summary of the key physicochemical properties of the starting material is provided in the table below.

Property	Value	Reference(s)
CAS Number	4916-55-6	[1]
Molecular Formula	C ₆ H ₆ BrN · HBr	[1]
Molecular Weight	252.93 g/mol	[1]
Melting Point	150-155 °C	[6]
Appearance	Solid	[1]

Synthetic Pathway

The synthesis of the Imidacloprid analogue from **3-bromomethylpyridine hydrobromide** is a two-step process. First, the nucleophile, 2-nitroiminoimidazolidine, is prepared from the condensation of ethylenediamine with nitroguanidine. Subsequently, 3-bromomethylpyridine, generated in situ from its hydrobromide salt, is reacted with 2-nitroiminoimidazolidine via a nucleophilic substitution reaction to yield the final product.



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